

Essential Safety and Operational Guide for Handling NUCC-390

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Compound of Interest

Compound Name: NUCC-390

Cat. No.: B15608814

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For Immediate Use by Laboratory Personnel

This document provides critical safety and logistical information for the handling, use, and disposal of **NUCC-390**, a novel and selective small-molecule CXCR4 receptor agonist. All personnel must review and understand this information before working with this compound.

Personal Protective Equipment (PPE)

Due to the limited availability of a comprehensive public Safety Data Sheet (SDS), a conservative approach to personal protective equipment is mandatory. The following PPE must be worn at all times when handling **NUCC-390** in solid or solution form.

Protection Type	Required Equipment	Specifications
Eye Protection	Safety glasses with side shields or goggles	Must meet ANSI Z87.1 standards.
Hand Protection	Nitrile gloves	Dispose of gloves immediately after handling the compound. Double gloving is recommended for prolonged handling or when working with higher concentrations.
Body Protection	Laboratory coat	Fully buttoned.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.	If weighing or handling the solid form where dust may be generated, a NIOSH-approved respirator may be required. Consult your institution's Environmental Health and Safety (EHS) department.

Handling and Storage

Handling:

- Engineering Controls: Handle **NUCC-390** exclusively in a well-ventilated laboratory or under a certified chemical fume hood to minimize inhalation exposure.
- General Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in areas where the compound is handled. Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed, light-resistant container.
- Keep in a cool, dry, and well-ventilated area away from incompatible materials.
- Refer to the manufacturer's instructions for optimal storage temperature.

Spill and Disposal Procedures

Spill Response:

- **Evacuate:** Immediately evacuate the spill area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** For small spills of the solid, carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal. For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container.
- **Decontaminate:** Clean the spill area with an appropriate solvent and then wash with soap and water.
- **Report:** Report all spills to your laboratory supervisor and institutional EHS department.

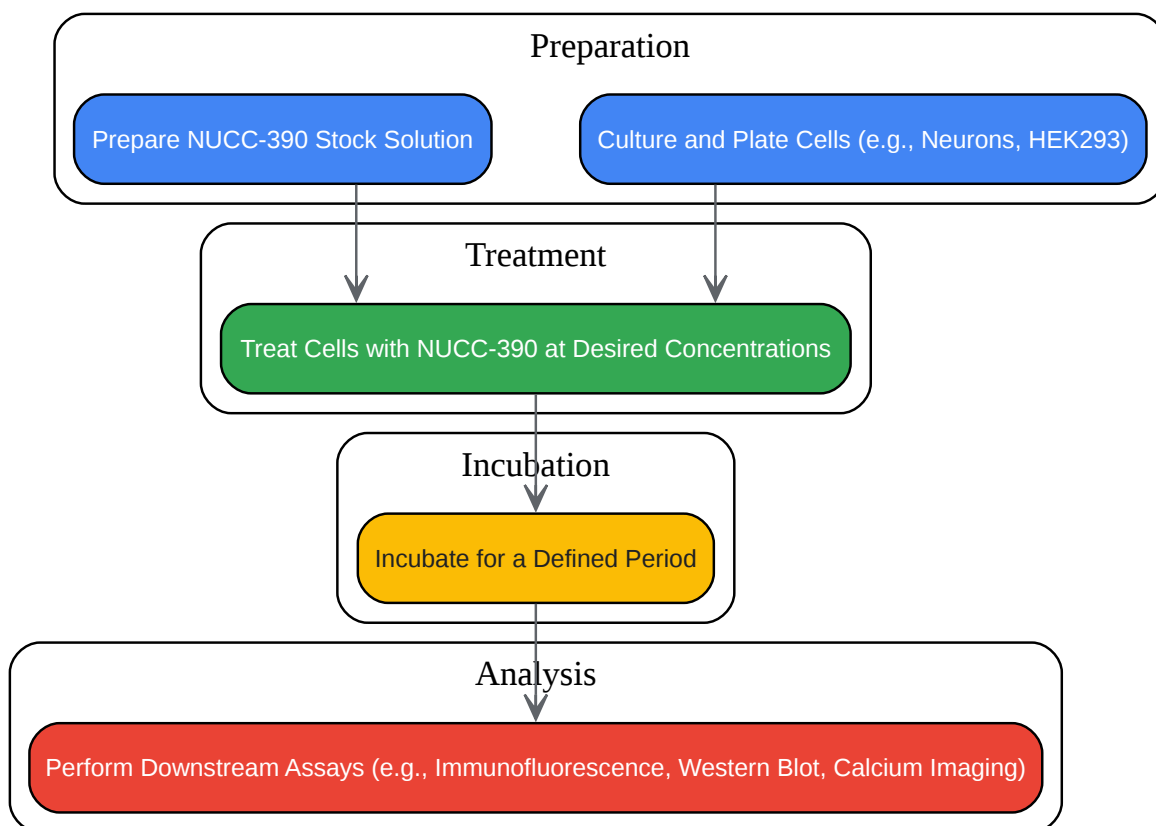
Disposal:

- Dispose of waste **NUCC-390** and any contaminated materials in accordance with all applicable federal, state, and local regulations.
- Do not dispose of down the drain or in regular trash.
- Consult your institution's EHS department for specific disposal protocols.

Experimental Protocols Overview

NUCC-390 is a CXCR4 receptor agonist that has been shown to promote nerve recovery and axonal regeneration.^{[1][2]} Common laboratory applications involve cell culture and in vivo studies.

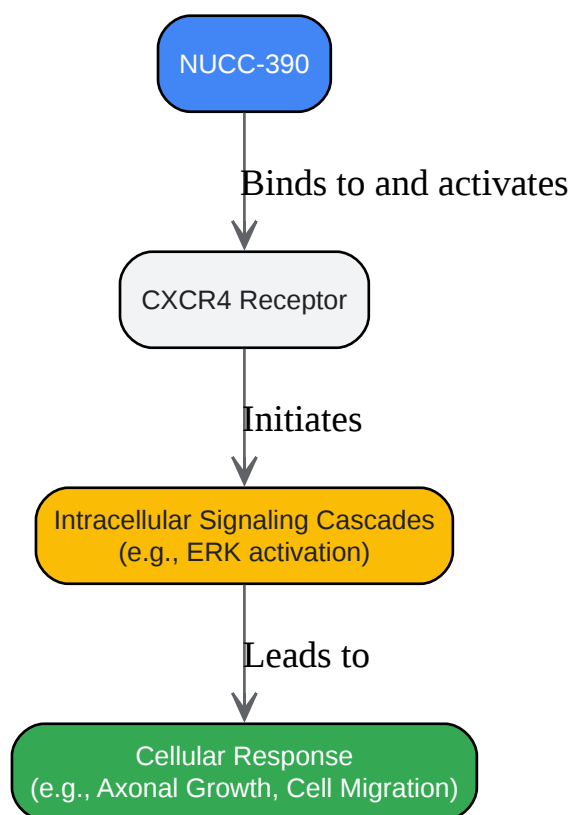
Workflow for In Vitro Cell-Based Assays:



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Caption: Workflow for in vitro experiments using **NUCC-390**.

Signaling Pathway of **NUCC-390**:



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Caption: Simplified signaling pathway of **NUCC-390**.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a formal risk assessment or the guidance of your institution's Environmental Health and Safety department. Always consult the manufacturer's Safety Data Sheet for the most complete and up-to-date information.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]

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